

Application Notes and Protocols for Taspine Treatment in Sensitive Cell Lines

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Compound of Interest

Compound Name: Taspine

Cat. No.: B030418

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Introduction

Taspine, a naturally occurring alkaloid, has demonstrated significant anti-tumor activity across a range of cancer cell lines. Its mechanism of action is multifaceted, primarily targeting key signaling pathways involved in cell proliferation, survival, and angiogenesis. These application notes provide a comprehensive overview of cell lines sensitive to **Taspine** and its derivatives, detailed protocols for evaluating its efficacy, and a summary of its impact on cellular signaling.

Taspine-Sensitive Cell Lines and IC50 Values

Taspine and its synthetic derivatives have shown potent inhibitory effects on the growth of various cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, have been determined for several cell lines.

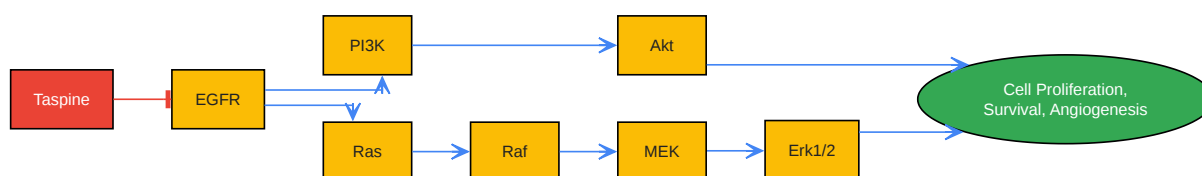
Cell Line	Cancer Type	Compound	IC50 Value	Citation
SMMC-7721	Human Hepatocellular Carcinoma	Taspine	12.03 μ M	[1]
SMMC-7721	Human Hepatocellular Carcinoma	Tas13D (Taspine derivative)	34.7 μ mol/L	
LoVo	Human Colorectal Carcinoma	12k (Taspine derivative)	12.01 μ mol/l	[1]
Caco-2	Human Colorectal Carcinoma	12k (Taspine derivative)	6.73 μ mol/l	[1]
ZR-75-30	Human Breast Cancer	HMQ1611 (Taspine derivative)	29.31 μ M (24h), 15.75 μ M (48h), 6.13 μ mol/L (72h)	[1]
SK23	Human Melanoma	Taspine	Effective at 0.1 μ g/mL and 0.5 μ g/mL	[2]
HT29	Human Colorectal Carcinoma	Taspine	Effective at 0.1 μ g/mL	[2]
HCT116	Human Colon Carcinoma	Taspine	Induces apoptosis	
A431	Human Epidermoid Carcinoma	Taspine	Inhibits proliferation	
A549	Human Non-small Cell Lung Cancer	Taspine	Inhibits proliferation	

Signaling Pathways Modulated by Taspine

Taspine exerts its anti-cancer effects by modulating several critical signaling pathways. The primary pathways affected are the Epidermal Growth Factor Receptor (EGFR) signaling cascade and the apoptotic pathway.

EGFR Signaling Pathway

Taspine has been shown to inhibit the EGFR signaling pathway, which is often hyperactivated in cancer, leading to uncontrolled cell growth and proliferation. **Taspine** treatment leads to the downregulation of key components of this pathway.

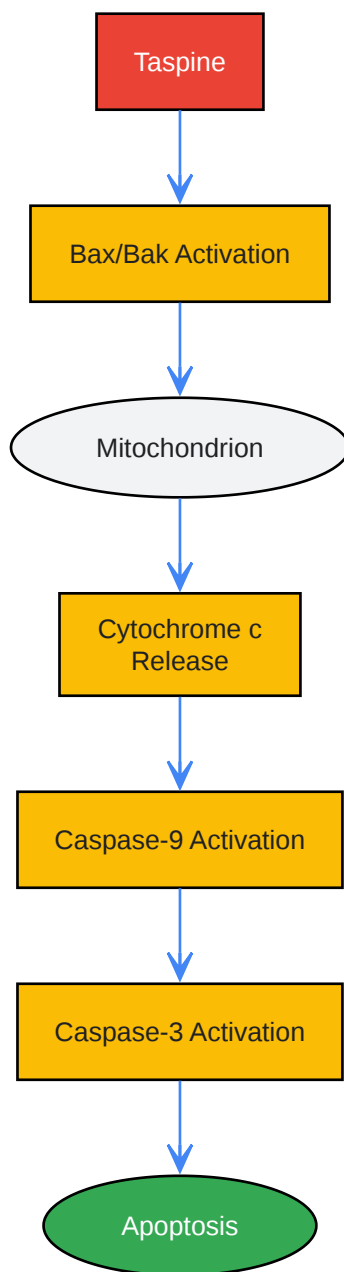


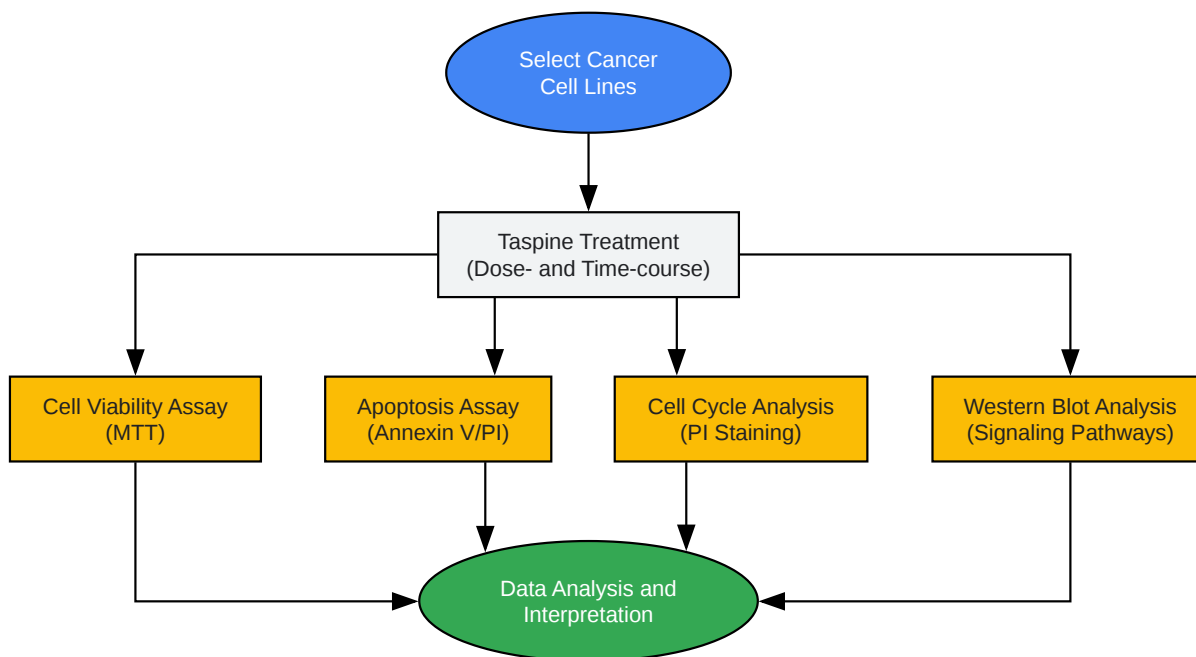
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Taspine inhibits the EGFR signaling pathway.

Apoptosis Signaling Pathway

Taspine can induce programmed cell death (apoptosis) in cancer cells through the intrinsic pathway. This involves the activation of pro-apoptotic proteins and the subsequent cascade of events leading to cell demise.





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- 1. researchgate.net [researchgate.net]
- 2. Croton lechleri sap and isolated alkaloid taspine exhibit inhibition against human melanoma SK23 and colon cancer HT29 cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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